

A Technical Guide to 12-Methoxy-12-oxododecanoic Acid: Properties, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 12-Methoxy-12-oxododecanoic acid

Cat. No.: B030163

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Executive Summary

This technical guide provides a comprehensive overview of **12-Methoxy-12-oxododecanoic acid** (CAS No: 3903-40-0), a bifunctional organic compound of significant interest to researchers in medicinal chemistry and materials science. This document details the molecule's core physicochemical properties, including its precise molecular weight and chemical formula, alongside in-depth structural identifiers. The primary focus is its critical role as a linker molecule, particularly in the development of Proteolysis Targeting Chimeras (PROTACs). We will explore the causality behind its structural suitability for such applications, touch upon its other industrial uses, and provide essential safety and handling information. The guide is intended to serve as a foundational resource for scientists and drug development professionals.

Compound Identification and Core Properties

12-Methoxy-12-oxododecanoic acid is an aliphatic carboxylic acid that features a methyl ester at the opposing end of its twelve-carbon chain. This dual functionality makes it a valuable building block in organic synthesis. It is most commonly known as a monomethyl ester of dodecanedioic acid. Accurate identification through its Chemical Abstracts Service (CAS) number is critical for ensuring the correct material is sourced for experimental work.

The fundamental properties of the compound are summarized below.

Property	Value	Source(s)
Chemical Formula	C ₁₃ H ₂₄ O ₄	[1][2][3][4][5]
Molecular Weight	244.33 g/mol	[2][3][5][6][7][8]
Exact Mass	244.3273 g/mol	[1]
IUPAC Name	12-methoxy-12-oxododecanoic acid	[9]
Common Synonyms	Dodecanedioic acid monomethyl ester, Monomethyl dodecanedioate, 11-(Methoxycarbonyl)undecanoic acid, Methyl hydrogen dodecane-1,12-dioate	[1][7][8][10]
CAS Number	3903-40-0	[1][2][3][5][7]

Structural and Physicochemical Data

A thorough understanding of a compound's structural and physical characteristics is paramount for its application in research and development. The structural identifiers provide unambiguous, machine-readable definitions of the molecule, while its physical properties dictate handling, storage, and reaction conditions.

Structural Identifiers

For computational chemistry, database searching, and unambiguous structural representation, the following identifiers are standard.

Identifier	Code	Source(s)
SMILES	<chem>O=C(OC)CCCCCCCCCCC(O)=O</chem>	[3]
InChI	1S/C13H24O4/c1-17-13(16)11-9-7-5-3-2-4-6-8-10-12(14)15/h2-11H2,1H3,(H,14,15)	[1][4][9]
InChIKey	REGGDLIBDASKGE-UHFFFAOYSA-N	[1][4][9]

Physicochemical Properties

Property	Value	Source(s)
Appearance	White to yellow solid or crystal	[1][4][10]
Melting Point	50.0 - 55.0 °C	[10]
Boiling Point	170 °C @ 3 Torr	[6]
Purity	Typically ≥97%	[1][2][4]

Key Application in PROTAC Development

A prominent and advanced application of **12-Methoxy-12-oxododecanoic acid** is its use as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[5]

The Role of Linkers in PROTACs

PROTACs are heterobifunctional molecules designed to recruit a target protein to an E3 ubiquitin ligase, leading to the target's ubiquitination and subsequent degradation by the proteasome.[5] A PROTAC's structure consists of three components: a ligand for the target protein, a ligand for an E3 ligase, and a linker that covalently connects them.

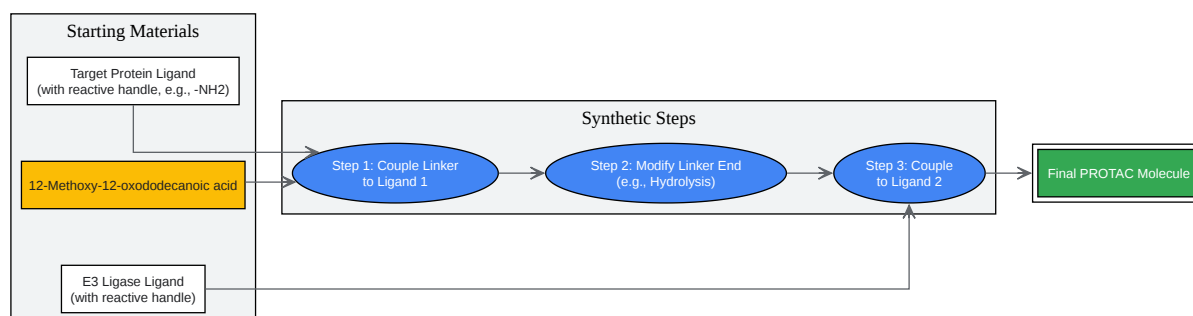
The linker is not merely a spacer; its length, flexibility, and chemical nature are critical determinants of a PROTAC's efficacy. It must orient the two ligands productively to enable the formation of a stable and effective ternary complex (Target Protein-PROTAC-E3 Ligase).

Suitability of 12-Methoxy-12-oxododecanoic Acid

12-Methoxy-12-oxododecanoic acid is an exemplary aliphatic linker. Its utility stems from several key features:

- **Bifunctionality:** The terminal carboxylic acid and methyl ester groups serve as versatile chemical handles. The carboxylic acid can be readily activated for amide bond formation with an amine-containing ligand, while the ester can be hydrolyzed to a carboxylic acid or used in other coupling reactions.
- **Defined Length:** The 11-carbon methylene chain provides significant and well-defined spatial separation between the two ends of the PROTAC, which is essential for bridging the two large protein structures.
- **Flexibility:** The saturated aliphatic chain offers conformational flexibility, which can be crucial for allowing the two ligands to adopt an optimal orientation for ternary complex formation.

The conceptual workflow for incorporating this linker into a PROTAC is visualized below.



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Caption: Conceptual workflow for PROTAC synthesis using a bifunctional linker.

Other Industrial Applications

Beyond its advanced role in drug discovery, **12-Methoxy-12-oxododecanoic acid** serves as a raw material in other chemical industries. Its applications include:

- **Polymer Chemistry:** Used as a modifier for saturated polyesters and as a raw material for specialized polyurethanes.[6]
- **Flavor and Fragrance:** Employed in the synthesis of spices.[6]

Safety and Handling

As with any laboratory chemical, proper handling and storage are essential. The compound is classified with a GHS07 pictogram, indicating it can be an irritant.[4]

Safety Information	Details	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[4]
Signal Word	Warning	[3][4][9]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[3][4][9]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][4][9]
Storage	Store sealed in a dry place at room temperature.	[3][4]

Conclusion

12-Methoxy-12-oxododecanoic acid is a well-characterized compound with the molecular formula $C_{13}H_{24}O_4$ and a molecular weight of 244.33 g/mol. While it has established uses in the polymer industry, its most impactful application for the intended audience of this guide is its role as a versatile, bifunctional aliphatic linker in the construction of PROTACs. Its defined length, chemical flexibility, and commercially available, high-purity nature make it an invaluable tool for researchers developing next-generation therapeutics.

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